

O-desmethyl Mebeverine acid D5: A Technical Overview

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Compound of Interest

Compound Name: O-desmethyl Mebeverine acid D5

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This guide provides a detailed examination of the chemical and physical properties of **O-desmethyl Mebeverine acid D5**, a key metabolite of the antispasmodic drug Mebeverine. This deuterated analog serves as a crucial internal standard for pharmacokinetic and metabolic studies. This document outlines its metabolic formation, analytical quantification, and physicochemical characteristics.

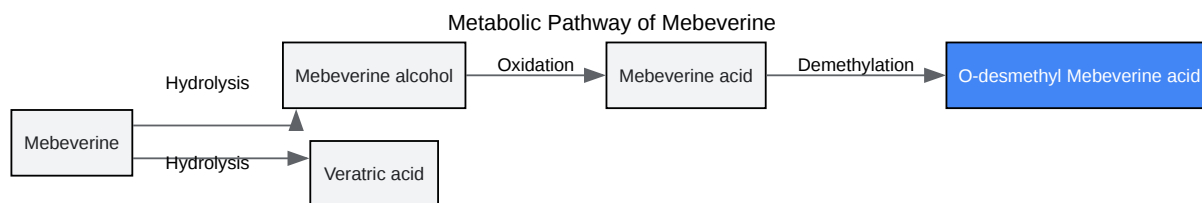
Core Chemical and Physical Properties

O-desmethyl Mebeverine acid D5 is the deuterium-labeled form of O-desmethyl Mebeverine acid. The primary distinctions lie in the isotopic labeling, which results in a higher molecular weight, making it an ideal internal standard for mass spectrometry-based analyses.^{[1][2][3]} Below is a summary of its key properties.

Property	Value	Source
Chemical Name	4-[ethyl[2-(4-hydroxyphenyl)-1-methylethyl-d5]amino]butanoic Acid	[4][5]
Synonyms	O-Desmethyl Mebeverine Acid-d5	[1][5]
CAS Number	1329488-46-1	[5]
Unlabeled CAS Number	586357-02-0	[5]
Molecular Formula	C ₁₅ H ₁₈ D ₅ NO ₃	[6]
Molecular Weight	270.38 g/mol	[7]
Appearance	White to off-white solid	[7]
Melting Point (unlabeled)	98-100 °C	[8]
Solubility (unlabeled)	Slightly soluble in DMSO and Methanol	[8][9]
Storage	Recommended at -20°C for long-term storage	[8][9]

Metabolic Pathway of Mebeverine

O-desmethyl Mebeverine acid is a significant metabolite of Mebeverine. The metabolic cascade begins with the rapid hydrolysis of Mebeverine into Mebeverine alcohol and veratric acid.[10] [11] Subsequently, Mebeverine alcohol undergoes oxidation to form Mebeverine acid, which is then demethylated to yield O-desmethyl Mebeverine acid.[9][12] This metabolic pathway is crucial for understanding the pharmacokinetics and clearance of Mebeverine.



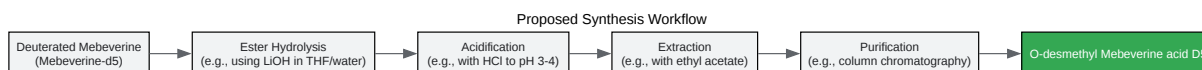
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Caption: Metabolic conversion of Mebeverine to its key metabolites.

Experimental Protocols

Synthesis of O-desmethyl Mebeverine acid D5

While a specific, detailed protocol for the synthesis of the D5 labeled compound is not readily available in the public domain, a logical synthetic route can be inferred from the metabolism of its parent drug, Mebeverine. The synthesis would likely involve the hydrolysis of a deuterated Mebeverine precursor.



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Caption: A proposed workflow for the synthesis of **O-desmethyl Mebeverine acid D5**.

Analytical Method for Quantification in Human Plasma

A validated high-pressure liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method has been developed for the simultaneous quantification of Mebeverine metabolites, including O-desmethyl Mebeverine acid, in human plasma.^[13] **O-desmethyl Mebeverine acid D5** serves as the internal standard in this assay.^[13]

Sample Preparation:

- To 100 μ L of human plasma, add the internal standard solution (**O-desmethyl Mebeverine acid D5**).
- Perform protein precipitation by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex the mixture and then centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the HPLC-MS/MS system.

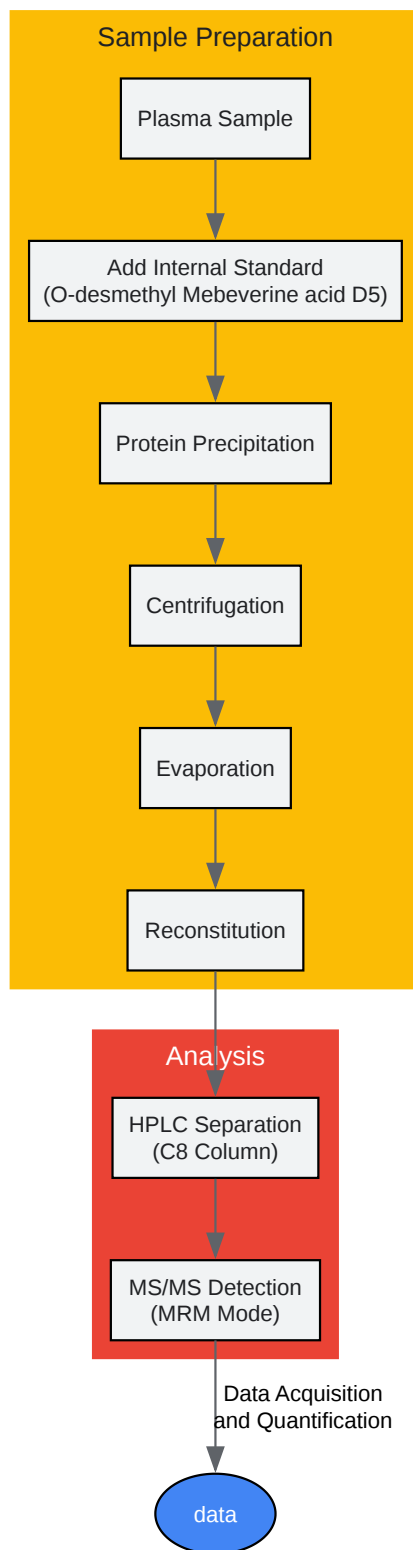
Chromatographic Conditions:

- Column: A C8 reverse-phase column (e.g., Acquity UPLC BEH C8, 1.7 μ m, 2.1 x 50 mm) is suitable for separation.[\[13\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: A typical flow rate is around 0.4 mL/min.
- Injection Volume: 5 μ L.

Mass Spectrometric Detection:

- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The specific precursor-to-product ion transitions for O-desmethyl Mebeverine acid and its D5-labeled internal standard would be monitored.

Analytical Workflow for Quantification

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Caption: Workflow for the quantification of O-desmethyl Mebeverine acid in plasma.

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